

5-(4-Fluorophenyl)pyrimidin-4-amine structural characterization

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Compound of Interest

Compound Name: 5-(4-Fluorophenyl)pyrimidin-4-amine

CAS No.: 56239-05-5

Cat. No.: B1330577

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An In-depth Technical Guide to the Structural Characterization of **5-(4-Fluorophenyl)pyrimidin-4-amine**

Introduction

In the landscape of medicinal chemistry and drug development, pyrimidine derivatives represent a cornerstone class of heterocyclic compounds, forming the scaffold of numerous therapeutic agents. The compound **5-(4-Fluorophenyl)pyrimidin-4-amine**, possessing both a key pharmacophoric pyrimidine ring and a fluorinated phenyl substituent, presents a molecule of significant interest for further investigation. The introduction of a fluorine atom can modulate metabolic stability, binding affinity, and bioavailability, making its precise placement and the overall molecular architecture critical to function.

This technical guide provides a comprehensive, multi-technique approach to the definitive structural elucidation of **5-(4-Fluorophenyl)pyrimidin-4-amine**. As Senior Application Scientist, my objective is not merely to list procedures but to provide a self-validating analytical framework. This document explains the causality behind experimental choices, offering field-

proven insights and protocols designed for robust and unambiguous characterization, essential for researchers, and professionals in drug discovery and regulatory affairs. We will proceed through a logical workflow, demonstrating how data from orthogonal techniques—Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Single-Crystal X-ray Diffraction (SCXRD)—are integrated to build an irrefutable structural dossier.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Core Framework

NMR spectroscopy is the preeminent technique for determining the precise structure of organic molecules in solution. It provides detailed information on the chemical environment, connectivity, and spatial relationships of magnetically active nuclei, primarily ^1H and ^{13}C .

Expertise & Rationale

For a molecule like **5-(4-Fluorophenyl)pyrimidin-4-amine**, ^1H and ^{13}C NMR are indispensable. ^1H NMR will confirm the number and arrangement of protons on both the pyrimidine and fluorophenyl rings, while ^{13}C NMR will map the carbon skeleton. Crucially, the presence of fluorine (^{19}F) will introduce characteristic coupling patterns (J-coupling) in both ^1H and ^{13}C spectra, which serve as a powerful diagnostic tool for confirming the substitution pattern.

Proton (^1H) NMR Spectroscopy

Experimental Protocol: ^1H NMR

- **Sample Preparation:** Accurately weigh ~5-10 mg of **5-(4-Fluorophenyl)pyrimidin-4-amine** and dissolve it in ~0.7 mL of a deuterated solvent (e.g., DMSO- d_6 or CDCl_3) in a clean, dry NMR tube. DMSO- d_6 is often preferred for compounds with amine protons, as it slows their exchange, allowing for sharper, more easily observable signals.
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer. Higher field strengths provide better signal dispersion and resolution.
- **Data Acquisition:**

- Acquire a standard ^1H spectrum with a 90° pulse angle.
- Set the spectral width to cover a range of approximately -2 to 12 ppm.
- Ensure an adequate number of scans (typically 16 or 32) to achieve a good signal-to-noise ratio.
- Process the data with Fourier transformation, phase correction, and baseline correction.
- Calibrate the chemical shift scale to the residual solvent peak (e.g., DMSO at 2.50 ppm).
- Integrate all signals to determine the relative number of protons.

Predicted ^1H NMR Data and Interpretation

The spectrum is expected to show distinct signals corresponding to the pyrimidine, fluorophenyl, and amine protons. The chemical shifts are influenced by the electron-withdrawing nature of the nitrogen atoms in the pyrimidine ring and the fluorine atom on the phenyl ring.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~9.1	Singlet (s)	1H	H2 (Pyrimidine)	Highly deshielded proton between two nitrogen atoms.
~8.6	Singlet (s)	1H	H6 (Pyrimidine)	Deshielded proton adjacent to a ring nitrogen.
~7.7	Triplet of Doublets (td) or Multiplet (m)	2H	H2'/H6' (Fluorophenyl)	Aromatic protons ortho to the fluorine atom, showing coupling to both the fluorine and the meta protons.
~7.3	Triplet (t)	2H	H3'/H5' (Fluorophenyl)	Aromatic protons meta to the fluorine atom, appearing as a triplet due to coupling with the two ortho protons.
~6.5 - 7.5	Broad Singlet (br s)	2H	NH ₂	Amine protons. The signal is often broad due to quadrupole effects and chemical exchange. Its position is

solvent and
concentration-
dependent.

Carbon- 13 (^{13}C) NMR Spectroscopy

Experimental Protocol: ^{13}C NMR

- Sample Preparation: Use the same sample prepared for ^1H NMR. A more concentrated sample (~20-30 mg) may be required for faster acquisition.
- Instrumentation: Use the same spectrometer.
- Data Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum. This simplifies the spectrum by removing C-H coupling, resulting in a single peak for each unique carbon atom.
 - Set the spectral width to cover a range of approximately 0 to 180 ppm.
 - A larger number of scans is required due to the low natural abundance of ^{13}C .
 - Process and calibrate the data similarly to the ^1H spectrum.

Predicted ^{13}C NMR Data and Interpretation

The ^{13}C spectrum will be characterized by the distinct chemical shifts of the pyrimidine and fluorophenyl carbons. The carbon atoms directly bonded to fluorine will appear as a doublet due to strong one-bond ^1JCF coupling, while carbons two or three bonds away will show smaller couplings (^2JCF , ^3JCF).

Predicted Chemical Shift (δ , ppm)	Multiplicity (^{19}F Coupling)	Assignment	Rationale
~164	Doublet (d), $^1\text{JCF} \approx 250$ Hz	C4' (Fluorophenyl)	Carbon directly attached to fluorine, showing a large one-bond coupling constant and a downfield shift.
~159	Singlet (s)	C4 (Pyrimidine)	Carbon bearing the amino group.
~158	Singlet (s)	C2 (Pyrimidine)	Deshielded carbon between two nitrogen atoms.
~157	Singlet (s)	C6 (Pyrimidine)	Deshielded carbon adjacent to a ring nitrogen.
~136	Singlet (s)	C5 (Pyrimidine)	Carbon attached to the fluorophenyl ring.
~131	Doublet (d), $^3\text{JCF} \approx 8$ Hz	C2'/C6' (Fluorophenyl)	Carbons ortho to the fluorine atom.
~130	Doublet (d), $^4\text{JCF} \approx 3$ Hz	C1' (Fluorophenyl)	Ipso-carbon attached to the pyrimidine ring.
~116	Doublet (d), $^2\text{JCF} \approx 22$ Hz	C3'/C5' (Fluorophenyl)	Carbons meta to the fluorine atom.

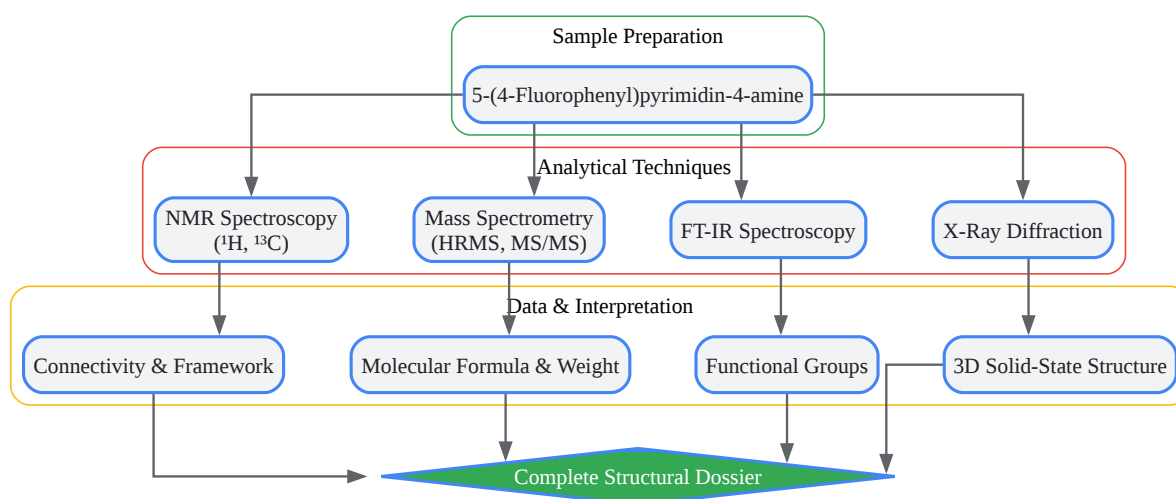
Mass Spectrometry (MS): Unveiling Molecular Mass and Formula

Mass spectrometry is a destructive analytical technique that provides the exact molecular weight and elemental formula of a compound, along with structural information derived from its fragmentation pattern.

Expertise & Rationale

For unambiguous confirmation, High-Resolution Mass Spectrometry (HRMS) is essential. It measures the mass-to-charge ratio (m/z) with high precision (typically to four decimal places), allowing for the calculation of a unique elemental formula. Tandem MS (MS/MS) can then be used to induce fragmentation, providing data that validates the connectivity of the molecular structure.

Overall Characterization Workflow



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Caption: Integrated workflow for complete structural elucidation.

High-Resolution Mass Spectrometry (HRMS)

Experimental Protocol: HRMS (ESI-TOF)

- **Sample Preparation:** Prepare a dilute solution of the compound (~1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- **Instrumentation:** Use an Electrospray Ionization Time-of-Flight (ESI-TOF) mass spectrometer. ESI is a soft ionization technique that minimizes fragmentation, ensuring the molecular ion is observed.
- **Data Acquisition:**
 - Infuse the sample solution into the ESI source.
 - Acquire the spectrum in positive ion mode to observe the protonated molecule, $[M+H]^+$.
 - Calibrate the instrument using a known standard to ensure high mass accuracy.
- **Data Analysis:** Determine the experimental m/z of the most intense peak in the molecular ion cluster and compare it to the theoretical mass.

Predicted HRMS Data

Parameter	Value
Elemental Formula	$C_{10}H_8FN_3$
Theoretical Mass [M]	189.0702
Theoretical Mass $[M+H]^+$	190.0780
Expected Experimental Mass	190.0780 ± 0.0005

The observation of a mass at m/z 190.0780 with an error of less than 5 ppm provides high confidence in the assigned elemental formula.

Tandem Mass Spectrometry (MS/MS) and Fragmentation

Experimental Protocol: MS/MS

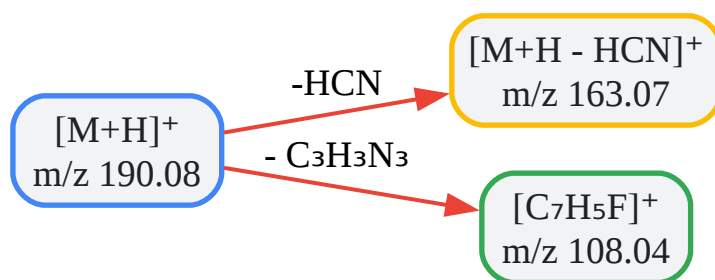
- **Instrumentation:** Use a triple quadrupole or ion trap mass spectrometer.

- Data Acquisition:

- In the first stage, isolate the parent ion ($[M+H]^+$, m/z 190.08).
- In the second stage (collision cell), fragment the isolated ion using an inert gas (e.g., argon) through Collision-Induced Dissociation (CID).
- In the third stage, analyze the resulting fragment ions.

Predicted Fragmentation Pathway

The fragmentation of protonated **5-(4-Fluorophenyl)pyrimidin-4-amine** would likely involve cleavages of the pyrimidine ring, which is a common pathway for such heterocycles. The fluorophenyl ring itself is very stable.



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Caption: Predicted MS/MS fragmentation of the parent ion.

Vibrational Spectroscopy (FT-IR): Identifying Functional Groups

FT-IR spectroscopy is a rapid, non-destructive technique that identifies the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations (stretching, bending).

Expertise & Rationale

For **5-(4-Fluorophenyl)pyrimidin-4-amine**, FT-IR serves as a quick and reliable verification tool. It will confirm the presence of the amine (N-H) group, the aromatic rings (C-H and

C=C/C=N bonds), and the distinctive carbon-fluorine (C-F) bond.

Experimental Protocol: FT-IR (ATR)

- Sample Preparation: Place a small amount of the solid powder directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a standard FT-IR spectrometer equipped with an ATR accessory.
- Data Acquisition:
 - Collect a background spectrum of the empty ATR crystal.
 - Collect the sample spectrum over a range of 4000-400 cm^{-1} .
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Analysis: Identify the wavenumbers of major absorption bands and assign them to specific functional groups.

Predicted FT-IR Absorption Bands

The spectrum will be dominated by characteristic vibrations of the amine and aromatic moieties.

Wavenumber (cm ⁻¹)	Intensity	Vibration	Assignment
3450 - 3300	Medium, Sharp (Doublet)	N-H Stretch	Asymmetric and symmetric stretching of the primary amine (-NH ₂).
3100 - 3000	Medium to Weak	C-H Stretch	Aromatic C-H stretching on both rings.
1650 - 1620	Strong	N-H Bend	Scissoring vibration of the primary amine.
1600 - 1450	Strong to Medium (Multiple Bands)	C=C and C=N Stretch	Ring stretching vibrations of the pyrimidine and phenyl rings.
1250 - 1210	Strong, Sharp	C-F Stretch	Characteristic stretching vibration of the aryl-fluoride bond.

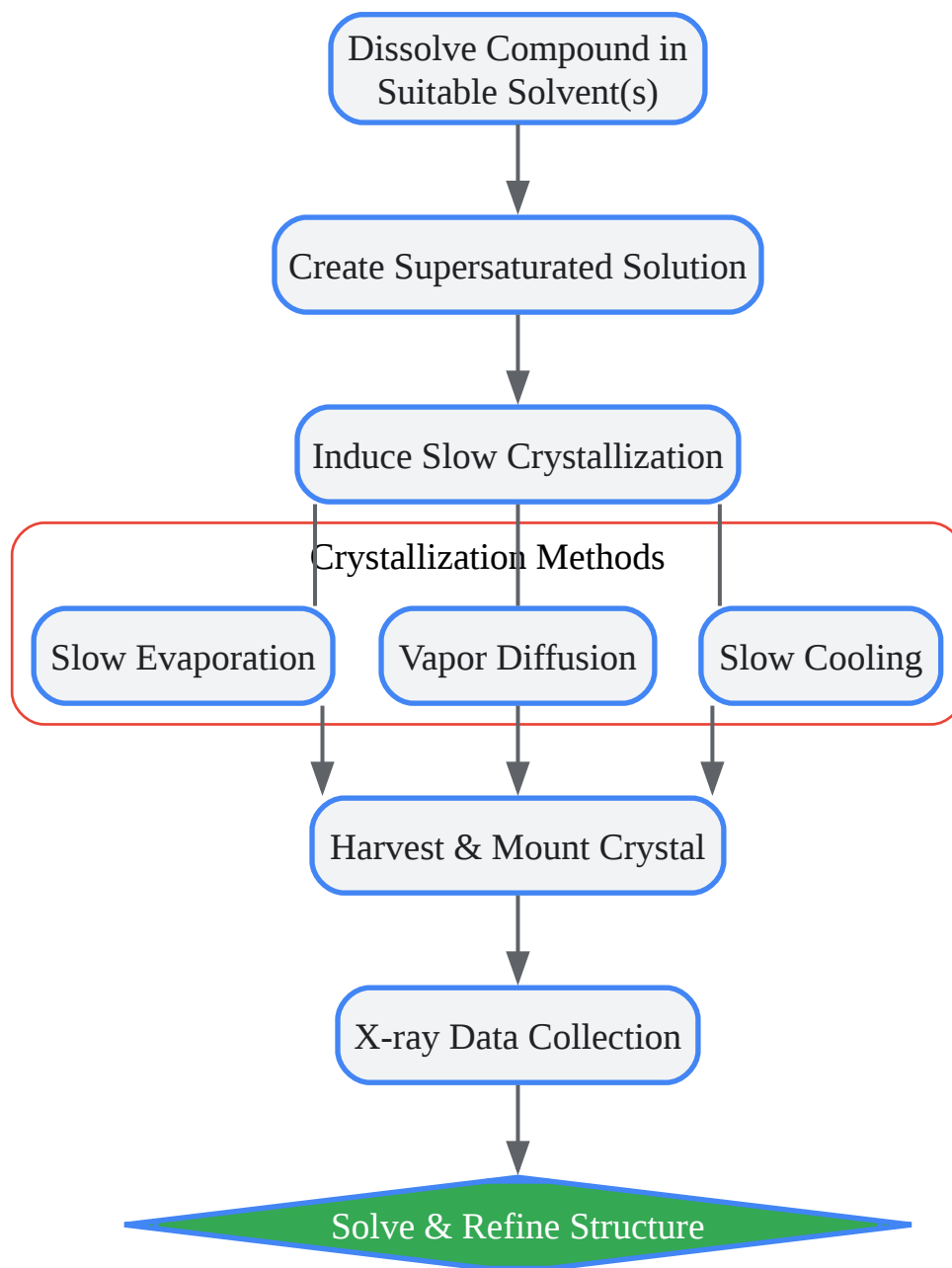
Single-Crystal X-ray Diffraction (SCXRD): The Definitive 3D Structure

While spectroscopic methods provide powerful evidence for connectivity and functional groups, SCXRD provides direct, unambiguous proof of the three-dimensional atomic arrangement in the solid state. It is the gold standard for structural determination, revealing precise bond lengths, bond angles, and intermolecular interactions.

Expertise & Rationale

Obtaining a high-quality single crystal is often the rate-limiting step, but the resulting data is unparalleled. For a novel compound, an SCXRD structure is crucial for confirming stereochemistry (if applicable), identifying conformational preferences, and understanding how molecules pack in a crystal lattice, which can influence physical properties like solubility and melting point.

Experimental Protocol: Crystal Growth and Data Collection



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